

An In-Depth Technical Guide to Androstanolone-d3: Chemical Properties, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Androstanolone-d3

Cat. No.: B3155014

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and common applications of **Androstanolone-d3**. The information is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled standards in their analytical workflows. This document details the physicochemical characteristics of **Androstanolone-d3**, offers an exemplary experimental protocol for its use, and visualizes relevant biological pathways and analytical procedures.

Core Chemical Properties and Structure

Androstanolone-d3, also known as 5 α -Dihydrotestosterone-d3 (DHT-d3), is the deuterated form of Androstanolone, a potent androgen and a metabolite of testosterone. The incorporation of three deuterium atoms at the 16 and 17 positions of the steroid backbone results in a molecule with a higher mass, making it an ideal internal standard for quantitative analysis by mass spectrometry.^[1]

Structure

The chemical structure of **Androstanolone-d3** is identical to that of Androstanolone, with the exception of the isotopic labeling.

IUPAC Name: (5S,8R,9S,10S,13S,14S,17S)-16,16,17-trideuterio-17-hydroxy-10,13-dimethyl-1,2,4,5,6,7,8,9,11,12,14,15-dodecahydrocyclopenta[a]phenanthren-3-one[1][2]

Physicochemical Data

The following table summarizes and compares the key physicochemical properties of Androstanolone and its deuterated analog, **Androstanolone-d3**.

Property	Androstanolone	Androstanolone-d3
Molecular Formula	C ₁₉ H ₃₀ O ₂	C ₁₉ H ₂₇ D ₃ O ₂
Molar Mass	290.44 g/mol [3][4]	293.46 g/mol
Monoisotopic Mass	290.22458 u[4]	293.24341 u[2]
CAS Number	521-18-6[3][4]	79037-34-6[1][2]
Appearance	White to off-white solid	White to off-white solid
Melting Point	178-182 °C	Not available
Solubility	Soluble in ethanol, methanol, acetone	Soluble in methanol, ethanol
LogP (calculated)	3.29	3.29

Synthesis and Characterization

Synthesis

While a detailed, step-by-step protocol for the synthesis of **Androstanolone-d3** is not readily available in the public domain, the general approach involves the reduction of a suitable precursor with a deuterated reagent. One common method is the catalytic reduction of an unsaturated precursor with deuterium gas (D₂) in the presence of a catalyst such as palladium on carbon. Another approach involves the use of deuterated reducing agents, such as sodium borodeuteride (NaBD₄), to introduce deuterium atoms at specific positions.

Characterization

The identity and purity of **Androstanolone-d3** are typically confirmed using a combination of analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the structure of the molecule and the location of the deuterium labels. In the ^1H NMR spectrum of **Androstanolone-d3**, the signals corresponding to the protons at the 16 and 17 positions would be absent or significantly reduced in intensity. In the ^{13}C NMR spectrum, the carbons bearing deuterium atoms will exhibit a characteristic triplet splitting pattern due to C-D coupling.
- **Mass Spectrometry (MS):** Mass spectrometry is used to confirm the molecular weight and isotopic purity of **Androstanolone-d3**. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and confirm the elemental composition.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is employed to assess the chemical purity of the compound.

Experimental Protocols

Androstanolone-d3 is primarily used as an internal standard in quantitative analytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the determination of androgens in biological matrices.

Quantification of Androgens in Human Serum by LC-MS/MS

This protocol describes a method for the simultaneous quantification of testosterone, dihydrotestosterone (DHT), androstenedione, cortisol, and prednisone in human serum using **Androstanolone-d3** as an internal standard for DHT.^[5]

3.1.1. Materials and Reagents

- **Androstanolone-d3** (internal standard)
- Testosterone, Dihydrotestosterone, Androstenedione, Cortisol, Prednisone (analytical standards)

- Methanol, Acetonitrile (HPLC grade)
- Formic acid
- Water (deionized, 18 MΩ·cm)
- Human serum (blank)
- Solid-phase extraction (SPE) cartridges

3.1.2. Sample Preparation

- Thaw serum samples and standards at room temperature.
- To 100 µL of serum, add 25 µL of the internal standard working solution (containing **Androstanolone-d3**).
- Vortex for 10 seconds.
- Add 200 µL of zinc sulfate solution (0.2 M in water) to precipitate proteins.
- Vortex for 30 seconds.
- Centrifuge at 14,000 rpm for 10 minutes.
- Load the supernatant onto a pre-conditioned SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water.
- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

3.1.3. LC-MS/MS Conditions

- LC System: Agilent 1290 Infinity II or equivalent

- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in methanol
- Gradient: 30% B to 95% B over 5 minutes
- Flow Rate: 0.3 mL/min
- Injection Volume: 10 μ L
- MS System: Triple quadrupole mass spectrometer
- Ionization: Electrospray ionization (ESI), positive mode
- MRM Transitions:
 - Androstanolone: m/z 291.2 \rightarrow 255.2
 - **Androstanolone-d3**: m/z 294.2 \rightarrow 258.2

Mandatory Visualizations

Signaling Pathway

Androstanolone, as a potent androgen, exerts its biological effects through the androgen receptor signaling pathway.

Caption: Androgen receptor signaling pathway of Androstanolone (DHT).

Experimental Workflow

The following diagram illustrates the major steps in the experimental workflow for the quantification of androgens in a biological sample using **Androstanolone-d3** as an internal standard.

Caption: Experimental workflow for androgen quantification.

This guide provides foundational knowledge for the effective use of **Androstanolone-d3** in a research setting. For specific applications, further method development and validation are essential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lgcstandards.com [lgcstandards.com]
- 2. Androstanolone-d3 | C₁₉H₃₀O₂ | CID 71776332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. hmdb.ca [hmdb.ca]
- 5. dspace.library.uu.nl [dspace.library.uu.nl]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Androstanolone-d3: Chemical Properties, Structure, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3155014#androstanolone-d3-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com